

# In-Depth Technical Guide to the Spectral Data of Schineolignin C

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## Compound of Interest

Compound Name: Schineolignin C

Cat. No.: B12392664

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectral data for **Schineolignin C**, a lignan isolated from the fruit of *Schisandra chinensis*. The information presented herein is crucial for the identification, characterization, and further investigation of this natural compound for potential applications in drug discovery and development.

## Spectroscopic Data

The structural elucidation of **Schineolignin C** was achieved through a combination of spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) spectroscopy. The quantitative data from these analyses are summarized below.

### Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful analytical technique that provides detailed information about the carbon-hydrogen framework of a molecule. The  $^1\text{H}$  and  $^{13}\text{C}$  NMR data for **Schineolignin C** are presented in the following tables.

Table 1:  $^1\text{H}$  NMR Spectral Data for **Schineolignin C** (500 MHz,  $\text{CDCl}_3$ )



Position	$\delta$ (ppm)	Multiplicity	J (Hz)
7	2.58	m	6.5
8	1.85	m	
9	1.25	d	
7'	2.60	m	6.5
8'	1.85	m	
9'	1.25	d	
2, 6	6.78	s	
5'	6.77	s	
3-OMe	3.86	s	
4-OMe	3.85	s	
3'-OMe	3.87	s	
4'-OMe	3.88	s	

Table 2:  $^{13}\text{C}$  NMR Spectral Data for **Schineolignin C** (125 MHz,  $\text{CDCl}_3$ )



Position	$\delta$ (ppm)
1	134.8
2	111.4
3	149.0
4	147.7
5	111.4
6	121.0
7	40.2
8	34.5
9	21.6
1'	132.0
2'	112.8
3'	148.9
4'	147.5
5'	109.4
6'	120.8
7'	40.2
8'	34.5
9'	21.6
3-OMe	55.9
4-OMe	55.9
3'-OMe	56.0
4'-OMe	56.1



## Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio of a compound, allowing for the determination of its molecular weight and elemental composition.

Table 3: Mass Spectrometry Data for **Schineolignin C**

Technique	Ion	Observed m/z
HR-ESI-MS	[M + Na] <sup>+</sup>	427.1778

Note: The molecular formula of **Schineolignin C** is C<sub>21</sub>H<sub>28</sub>O<sub>5</sub>.

## Infrared (IR) Spectroscopy

Infrared spectroscopy measures the absorption of infrared radiation by a molecule, providing information about the functional groups present.

Table 4: Infrared (IR) Spectral Data for **Schineolignin C**

Wavenumber (cm <sup>-1</sup> )	Interpretation
3440	O-H Stretching
2925	C-H Stretching
1605	C=C Aromatic Ring Stretching
1515	C=C Aromatic Ring Stretching
1460	C-H Bending
1125	C-O Stretching

## Experimental Protocols

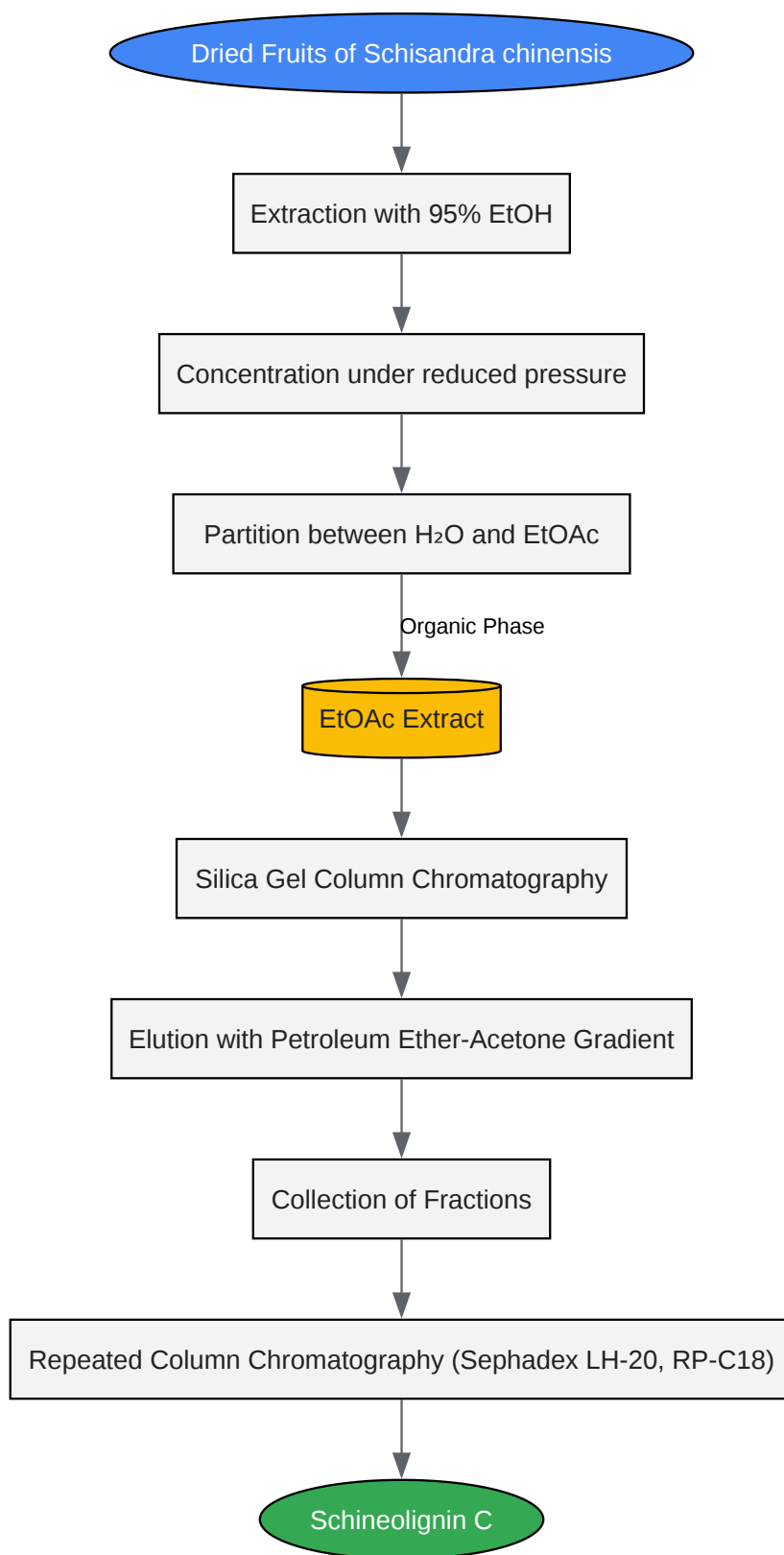
The following sections detail the methodologies used for the isolation and spectroscopic analysis of **Schineolignin C**.



## Isolation of Schineolignin C

The isolation of **Schineolignin C** from the fruits of *Schisandra chinensis* involves a multi-step extraction and chromatographic purification process. The general workflow is outlined in the diagram below.





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### Isolation Workflow for **Schineolignin C**



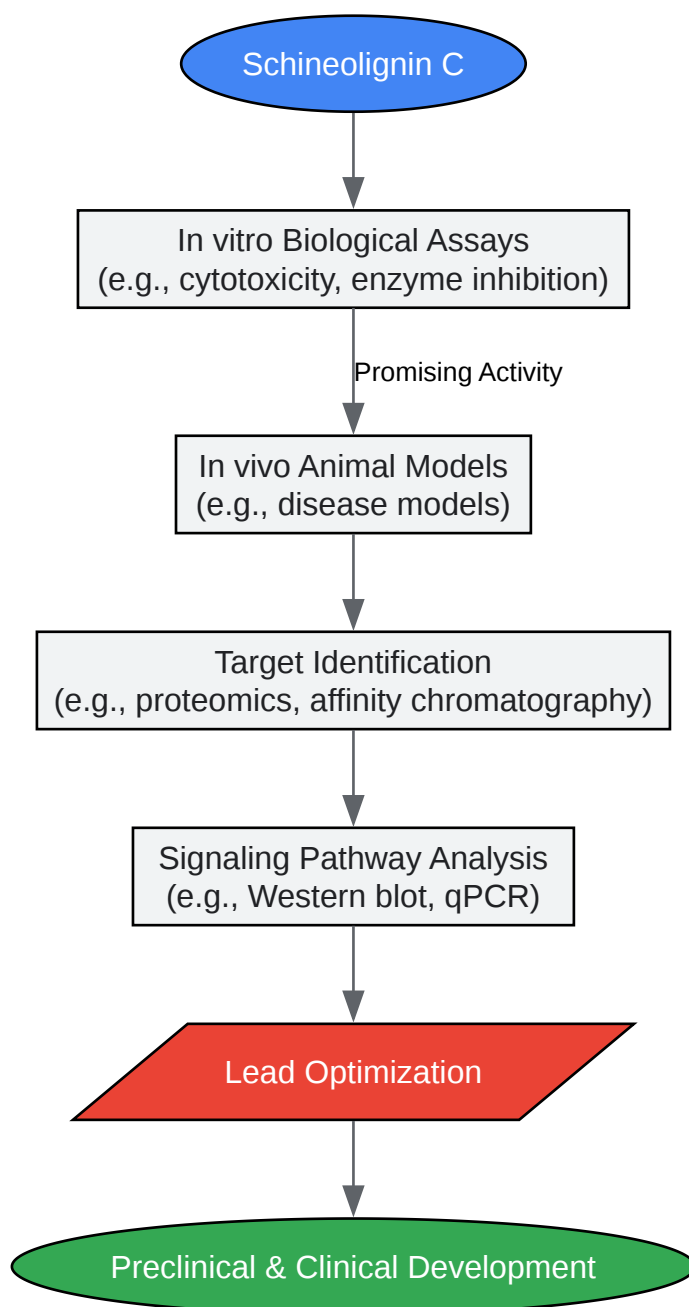
## Spectroscopic Analysis

- **NMR Spectroscopy:**  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra were recorded on a Bruker AM-500 spectrometer operating at 500 MHz for  $^1\text{H}$  and 125 MHz for  $^{13}\text{C}$ . The solvent used was deuterated chloroform ( $\text{CDCl}_3$ ), and chemical shifts are reported in parts per million (ppm) relative to tetramethylsilane (TMS) as the internal standard.
- **Mass Spectrometry:** High-resolution electrospray ionization mass spectrometry (HR-ESI-MS) was performed on a Bruker Daltonics Apex II spectrometer.
- **Infrared Spectroscopy:** The IR spectrum was obtained using a Bruker Tensor 27 spectrometer with KBr pellets.

## Signaling Pathways and Logical Relationships

At present, the specific signaling pathways modulated by **Schineolignin C** have not been extensively elucidated. Lignans from *Schisandra chinensis* are known to possess a variety of biological activities, including anti-inflammatory, antioxidant, and neuroprotective effects. Future research will likely focus on identifying the molecular targets and signaling cascades through which **Schineolignin C** exerts its potential therapeutic effects. The diagram below illustrates a generalized logical relationship for the investigation of a novel natural product like **Schineolignin C**.





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